

# 4-Fluorobenzoyl Chloride: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Fluorobenzoyl chloride

Cat. No.: B041661

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **4-Fluorobenzoyl chloride**, a key reagent in organic synthesis. This document details its chemical identity, physical properties, and provides illustrative experimental protocols for its application in common synthetic transformations.

## Chemical Identity and Properties

**4-Fluorobenzoyl chloride**, a colorless to pale yellow liquid with a pungent odor, is a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.<sup>[1]</sup> Its reactivity is primarily dictated by the acyl chloride functional group, which readily participates in nucleophilic acyl substitution reactions.

Identifier	Value
IUPAC Name	4-fluorobenzoyl chloride[2]
CAS Number	403-43-0[1][2][3][4]
Molecular Formula	C7H4ClFO[1][2][3][4]
Molecular Weight	158.56 g/mol [3][4]
Synonyms	p-Fluorobenzoyl chloride[3][4][5], 4-Fluorobenzoic acid chloride[5], Benzoyl chloride, 4-fluoro-

Table 1: Chemical Identifiers and Synonyms

Property	Value
Appearance	Clear colorless to pale yellow liquid[1][2]
Purity	≥97%[3], ≥97.5% (GC)[2], 98%[5]
Boiling Point	82 °C at 20 mmHg[5]
Melting Point	10-12 °C[5]
Density	1.342 g/mL at 25 °C[5]
Refractive Index	1.5295-1.5335 at 20 °C[2], 1.532 at 20 °C[5]

Table 2: Physical and Chemical Properties

## Key Synthetic Applications & Experimental Protocols

**4-Fluorobenzoyl chloride** is a key intermediate in a variety of chemical reactions, most notably in the formation of amides and in Friedel-Crafts acylation reactions.

### Amide Synthesis

The reaction of **4-Fluorobenzoyl chloride** with primary or secondary amines is a robust and efficient method for the synthesis of 4-fluorobenzamides. This transformation, often referred to as the Schotten-Baumann reaction, typically proceeds under basic conditions to neutralize the hydrochloric acid byproduct.

#### Detailed Experimental Protocol: Synthesis of N-benzyl-4-fluorobenzamide

This protocol is adapted from a procedure for the synthesis of amides in the bio-available solvent Cyrene.

#### Materials:

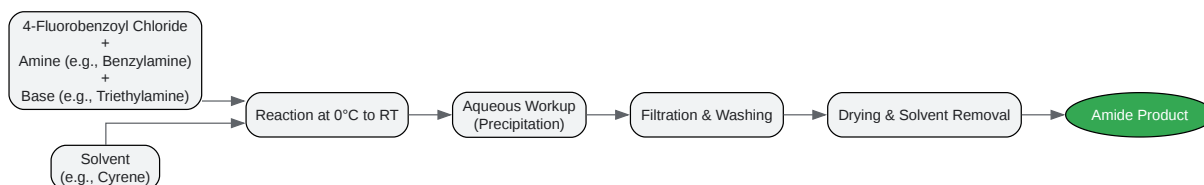
- **4-Fluorobenzoyl chloride** (59  $\mu$ L, 0.5 mmol)
- Benzylamine (55  $\mu$ L, 0.5 mmol)
- Triethylamine (77  $\mu$ L, 0.55 mmol)
- Cyrene (0.5 mL)
- Water
- Ethyl acetate (EtOAc)
- Sodium sulfate

#### Procedure:

- To a stirred solution of **4-fluorobenzoyl chloride** in Cyrene at 0 °C, add triethylamine followed by benzylamine.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour.
- Add 5 mL of water to the mixture and stir for an additional hour.
- Filter the resulting precipitate and wash with water.

- Dissolve the residue in ethyl acetate, dry over sodium sulfate, and remove the solvent under reduced pressure to yield N-benzyl-4-fluorobenzamide.

Logical Workflow for Amide Synthesis:



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of amides from **4-Fluorobenzoyl chloride**.

## Friedel-Crafts Acylation

Friedel-Crafts acylation is a classic method for the formation of aryl ketones. In this reaction, **4-Fluorobenzoyl chloride** acts as the acylating agent in the presence of a Lewis acid catalyst to introduce the 4-fluorobenzoyl group onto an aromatic ring.

General Experimental Protocol for Friedel-Crafts Acylation:

While a specific protocol for **4-Fluorobenzoyl chloride** was not detailed in the provided search results, a general procedure can be outlined.

Materials:

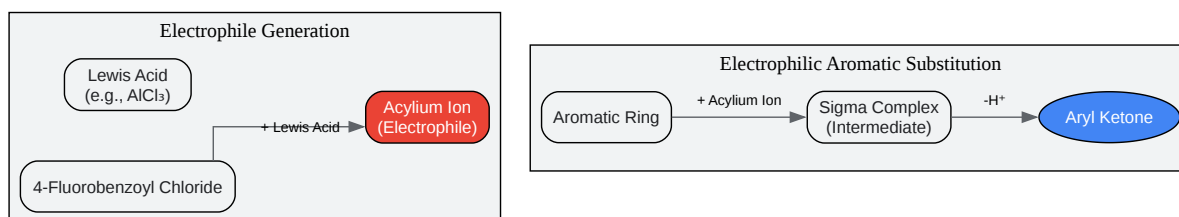
- **4-Fluorobenzoyl chloride**
- Aromatic substrate (e.g., anisole, toluene)
- Lewis acid catalyst (e.g.,  $\text{AlCl}_3$ ,  $\text{FeCl}_3$ )
- Anhydrous, non-polar solvent (e.g., dichloromethane, carbon disulfide)

- Ice-cold water
- Aqueous base (e.g., 5% NaOH solution)
- Drying agent (e.g., anhydrous  $\text{MgSO}_4$ )

Procedure:

- In a round-bottom flask equipped with a stirrer and under an inert atmosphere, suspend the Lewis acid catalyst in the anhydrous solvent.
- Slowly add the **4-Fluorobenzoyl chloride** to the suspension.
- Add a solution of the aromatic substrate in the solvent dropwise to the reaction mixture.
- Stir the mixture for a specified time at a controlled temperature.
- Quench the reaction by carefully adding ice-cold water.
- Separate the organic layer and wash it with an aqueous base and then with water.
- Dry the organic layer over a drying agent, filter, and remove the solvent under reduced pressure to obtain the crude product.
- Purify the product by recrystallization or column chromatography.

Signaling Pathway for Friedel-Crafts Acylation:



[Click to download full resolution via product page](#)

Caption: Mechanism of the Friedel-Crafts acylation using **4-Fluorobenzoyl chloride**.

## Safety Information

**4-Fluorobenzoyl chloride** is a corrosive and moisture-sensitive compound. It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. It is classified as a dangerous good for transport. In case of contact with skin or eyes, it can cause severe burns. It is also harmful if swallowed or inhaled.<sup>[1]</sup> Always consult the Safety Data Sheet (SDS) before handling this chemical.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. prepchem.com [prepchem.com]
- 2. CN104098464A - Preparation method for 4-fluorobenzoyl chloride - Google Patents [patents.google.com]
- 3. rsc.org [rsc.org]
- 4. Page loading... [wap.guidechem.com]
- 5. researchportal.bath.ac.uk [researchportal.bath.ac.uk]
- To cite this document: BenchChem. [4-Fluorobenzoyl Chloride: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041661#4-fluorobenzoyl-chloride-synonyms-and-cas-number]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)